

# A Comprehensive Technical Guide to the Physical Properties of 4-Iodobutyl Benzoate

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## Compound of Interest

Compound Name: 4-Iodobutyl benzoate

Cat. No.: B100352

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This technical guide provides an in-depth overview of the core physical properties of **4-iodobutyl benzoate** (CAS No. 19097-44-0). The information is curated for professionals in research and development who require precise data for experimental design, chemical synthesis, and drug development applications. This document summarizes key quantitative data, outlines relevant experimental protocols for property determination, and presents a logical workflow for the characterization of the compound.

## Core Physical and Chemical Properties

**4-Iodobutyl benzoate** is a synthetic organic compound featuring a benzoate ester group attached to an iodinated butyl chain.<sup>[1]</sup> This structure makes it a valuable intermediate in organic synthesis, particularly in nucleophilic substitution and cross-coupling reactions where the iodine atom serves as a reactive leaving group.<sup>[1]</sup> Its molecular structure and key identifiers are foundational to understanding its physical behavior.

Table 1: Summary of Physical and Chemical Properties for **4-Iodobutyl Benzoate**

Property	Value	Source(s)
CAS Number	19097-44-0	[1][2][3]
Molecular Formula	C <sub>11</sub> H <sub>13</sub> IO <sub>2</sub>	[1][2][3]
Molecular Weight	304.12 g/mol	[2][3][4]
Boiling Point	330.4°C at 760 mmHg	[1][2]
Density	1.554 g/cm <sup>3</sup>	[1][2]
Refractive Index	1.577	[1]
Flash Point	153.6°C	[1]

Note: Some values, such as boiling point and density, are listed as "Predicted" in some databases, indicating they are computationally derived.[2]

## Experimental Protocols for Physical Property Determination

The physical properties listed above are determined through standardized experimental techniques. Understanding these methodologies is crucial for the replication of results and for the characterization of newly synthesized or purified samples.[5]

### 2.1. Boiling Point Determination via Simple Distillation

The boiling point is a fundamental physical property that indicates the temperature at which a liquid transitions into a gaseous state.[6] For a compound like **4-Iodobutyl benzoate**, this is typically measured using a simple distillation apparatus.[6]

- **Apparatus Setup:** A round-bottom flask containing the **4-Iodobutyl benzoate** sample is heated. A distillation head, thermometer, condenser, and receiving flask are assembled. The thermometer bulb must be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.[6]
- **Procedure:**

- The liquid in the flask is heated gently.
- As the liquid boils, vapor rises and surrounds the thermometer bulb.
- The temperature reading will rise sharply and then stabilize at the liquid's boiling point as the vapor condenses in the condenser and collects in the receiving flask.[6]
- This stable temperature is recorded as the boiling point at the given atmospheric pressure.

## 2.2. Density Measurement

Density, the mass per unit volume of a substance, is another key identifying characteristic.[5] It is typically measured using a pycnometer or a digital densitometer for high accuracy.

- Procedure (using a pycnometer):
  - The mass of a clean, dry pycnometer (a flask with a precise volume) is accurately measured.
  - The pycnometer is filled with the **4-Iodobutyl benzoate** sample, and its mass is measured again.
  - The pycnometer is then emptied, cleaned, and filled with a reference substance of known density (e.g., deionized water) at a specific temperature, and its mass is recorded.
  - The density of the sample is calculated by comparing the mass of the sample to the mass of the reference substance.

## 2.3. Refractive Index Measurement

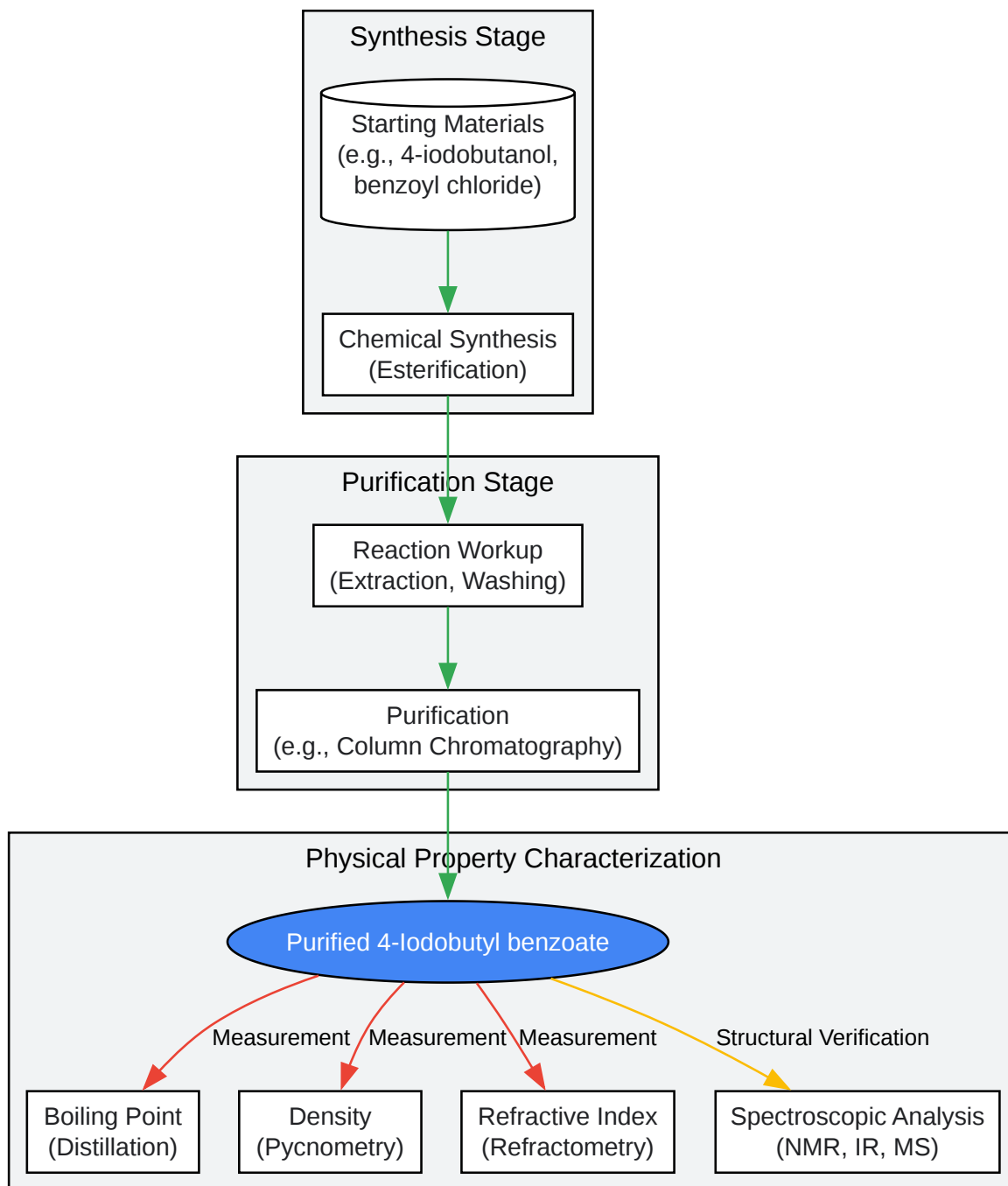
The refractive index measures how light propagates through a substance and is a highly sensitive physical property. It is measured using a refractometer (e.g., an Abbé refractometer).

- Procedure:
  - A small sample of **4-Iodobutyl benzoate** is placed on the prism of the refractometer.

- Light is passed through the sample, and the instrument is adjusted until the dividing line between light and dark fields is centered in the crosshairs of the eyepiece.
- The refractive index is read directly from the instrument's scale. The measurement is temperature-dependent and is typically recorded at 20°C or 25°C.

## Visualization of Experimental Workflow

The characterization of **4-iodobutyl benzoate** follows a logical workflow, from its synthesis to the verification of its physical properties. The following diagram illustrates this process.



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Caption: Workflow for synthesis and physical characterization of **4-Iodobutyl benzoate**.

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## References

- 1. 19097-44-0(4-Iodobutyl Benzoate) | Kuujia.com [kuujia.com]
- 2. 4-iodobutyl benzoate | 19097-44-0 [chemicalbook.com]
- 3. 4-Iodobutyl benzoate | C<sub>11</sub>H<sub>13</sub>IO<sub>2</sub> | CID 284211 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Iodobutyl benzoate, 19097-44-0 | BroadPharm [broadpharm.com]
- 5. Physical Properties of Organic Compounds | Overview & Examples - Lesson | Study.com [study.com]
- 6. chem.libretexts.org [chem.libretexts.org]
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